

Technical Monograph: 2-(2,4-Difluorophenyl)-N-methylacetamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(2,4-difluorophenyl)-N-methylacetamide

CAS No.: 1498969-78-0

Cat. No.: B2949180

[Get Quote](#)

Advanced Synthesis, Structural Properties, and Medicinal Chemistry Applications[1][2]

Executive Summary

2-(2,4-Difluorophenyl)-N-methylacetamide represents a critical structural scaffold in modern medicinal chemistry, particularly within the development of central nervous system (CNS) agents and kinase inhibitors.[1][2] As a derivative of 2,4-difluorophenylacetic acid, this molecule exemplifies the strategic use of fluorine substitution to modulate metabolic stability and lipophilicity without altering the steric bulk significantly—a principle known as "bioisosteric replacement."[1]

This guide provides a comprehensive technical analysis of the molecule, detailing its robust synthesis via acid chloride intermediates, its physicochemical profile, and its utility as a pharmacophore building block.[1]

Chemical Identity & Nomenclature

Precise nomenclature is paramount to distinguish this specific isomer from its aniline congener (N-(2,4-difluorophenyl)-N-methylacetamide).^{[1][2]} The structure discussed here is a phenylacetic acid derivative.

Property	Detail
IUPAC Name	-Methyl-2-(2,4-difluorophenyl)acetamide
Common Name	2,4-Difluorophenylacetic acid methylamide
Molecular Formula	
Molecular Weight	185.17 g/mol
Core Scaffold	Phenylacetamide
Key Substituents	2,4-Difluoro (Aromatic ring), N-Methyl (Amide nitrogen)

Structural Analysis

The molecule consists of a lipophilic 2,4-difluorophenyl ring linked by a methylene spacer () to a polar N-methyl carboxamide group.^{[1][2]}

- **Fluorine Effect:** The fluorine atoms at positions 2 and 4 deactivate the phenyl ring towards electrophilic attack and block metabolic oxidation (hydroxylation) at these susceptible sites.^[1]
- **Amide Linker:** The N-methyl amide provides hydrogen bond acceptor capability (carbonyl oxygen) and a single hydrogen bond donor (N-H), essential for receptor binding pockets.^[1]

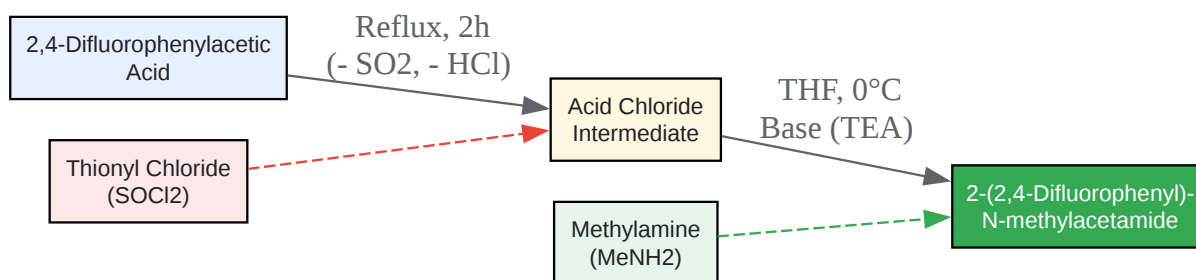
Synthetic Pathways

Two primary routes are established for the synthesis of **2-(2,4-difluorophenyl)-N-methylacetamide**. Route A (Acid Chloride) is preferred for gram-to-kilogram scale-up due to its high yield and cost-efficiency.^{[1][2]} Route B (Coupling Agents) is utilized in discovery chemistry for parallel synthesis libraries.^[1]

Route A: Acid Chloride Activation (Scale-Up Protocol)

This method activates the carboxylic acid as an acid chloride, which then reacts rapidly with methylamine.^[1]

Reaction Scheme (Graphviz)



[Click to download full resolution via product page](#)

Caption: Stepwise synthesis via acid chloride activation using Thionyl Chloride and Methylamine.

Detailed Experimental Protocol

Objective: Synthesis of 5.0 g of **2-(2,4-difluorophenyl)-N-methylacetamide**.

- Activation:
 - Charge a dry 100 mL round-bottom flask with 2,4-difluorophenylacetic acid (5.0 g, 29.0 mmol).
 - Add Thionyl Chloride () (10 mL, excess) carefully.
 - Optional: Add 1 drop of DMF to catalyze the reaction.
 - Reflux the mixture at 80°C for 2 hours until gas evolution (,) ceases.

- Concentrate the mixture in vacuo to remove excess
- The residue (Acid Chloride) is used immediately.^[1]
- Amidation:
 - Dissolve the crude acid chloride in anhydrous Dichloromethane (DCM) (20 mL).
 - Cool the solution to 0°C in an ice bath.
 - Add Methylamine (2.0 M in THF, 29.0 mL, 58.0 mmol) dropwise over 15 minutes. Caution: Exothermic.^{[1][2]}
 - Add Triethylamine () (4.0 mL) as an acid scavenger.^[1]
 - Allow the reaction to warm to room temperature and stir for 4 hours.
- Workup & Purification:
 - Quench with water (50 mL).
 - Extract with DCM (3 x 30 mL).
 - Wash the organic layer with 1M HCl (to remove unreacted amine) and sat.^[1] (to remove unreacted acid).
 - Dry over , filter, and concentrate.^[1]
 - Recrystallization: Purify using Ethyl Acetate/Hexanes if necessary.^[1]

Medicinal Chemistry Applications

The 2,4-difluorophenyl moiety is a "privileged structure" in drug design.^{[1][2]} Its incorporation into the acetamide scaffold serves specific pharmacological purposes.

Metabolic Stability (The Fluorine Blockade)

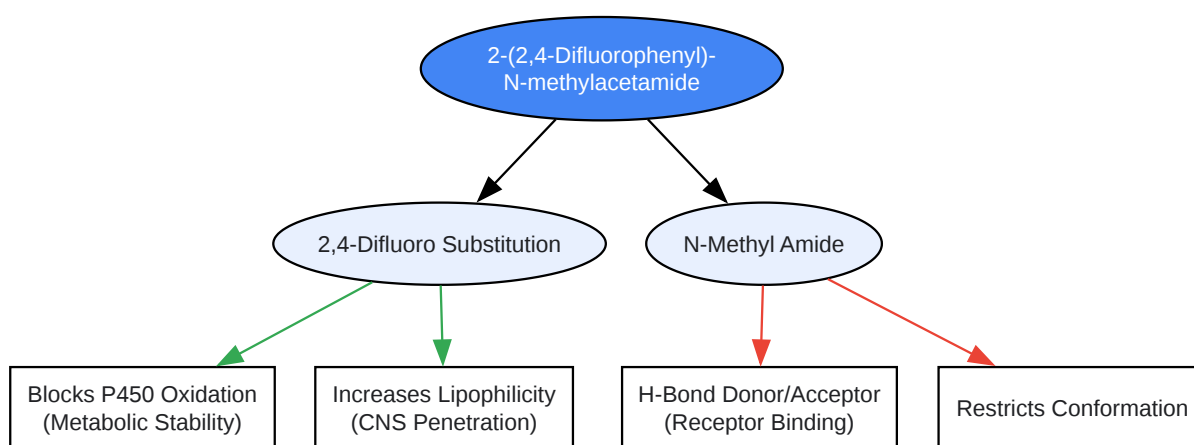
Metabolic clearance often occurs via Cytochrome P450-mediated oxidation of the phenyl ring.
[1][2]

- Mechanism: The C-H bonds at the ortho (2) and para (4) positions are metabolically vulnerable sites.[1]
- Solution: Replacing Hydrogen with Fluorine (C-F bond energy ~116 kcal/mol vs. C-H ~99 kcal/mol) effectively blocks these sites from oxidation, extending the half-life () of the drug.[1]

Lipophilicity Modulation[2]

- LogP Impact: Fluorine is highly electronegative but also lipophilic.[1] Adding two fluorine atoms increases the LogP (partition coefficient) by approximately 0.2–0.4 units compared to the non-fluorinated benzyl analog.[1] This enhances blood-brain barrier (BBB) penetration, making this scaffold ideal for CNS-active drugs (e.g., anticonvulsants).[1][2]

Pharmacophore Logic (Graphviz)



[Click to download full resolution via product page](#)

Caption: Structure-Activity Relationship (SAR) map highlighting the functional roles of the fluorine and amide substituents.

Analytical Characterization

To validate the synthesis of **2-(2,4-difluorophenyl)-N-methylacetamide**, the following spectroscopic data should be obtained.

Technique	Expected Signal / Characteristic
1H NMR (CDCl3)	2.80 ppm (d, 3H,); 3.55 ppm (s, 2H,); 5.80 ppm (br s, 1H,); 6.8-7.4 ppm (m, 3H, Aromatic protons).[1]
19F NMR	Two distinct signals (multiplets) around -110 to -120 ppm, confirming the 2,4-substitution pattern.[1][2]
LC-MS (ESI+)	m/z = 186.1 [M+H]+.[1][2] A strong molecular ion peak is expected.[1]
IR Spectroscopy	1640-1660 cm ⁻¹ (Strong Amide I band); 3280-3300 cm ⁻¹ (stretch).[1][2]

Safety & Handling (MSDS Summary)

While specific toxicological data for this intermediate may be limited, it should be handled as a potent chemical substance.[1]

- Hazards: Skin and eye irritant (H315, H319).[1][3] Potential respiratory irritant (H335).[1][3]
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.

- Storage: Store in a cool, dry place under inert atmosphere (Argon/Nitrogen) to prevent hydrolysis, although amides are generally stable.[1]

References

- Purser, S., Moore, P. R., Swallow, S., & Gouverneur, V. (2008).[1] Fluorine in medicinal chemistry. Chemical Society Reviews, 37(2), 320-330.[1]
- Meanwell, N. A. (2018).[1] Fluorine and Fluorinated Motifs in the Design and Application of Bioisosteres for Drug Design. Journal of Medicinal Chemistry, 61(14), 5822–5880.[1] [1][2]
- Montalbetti, C. A., & Falque, V. (2005).[1] Amide bond formation and peptide coupling.[1] Tetrahedron, 61(46), 10827-10852.[1]
- Hagmann, W. K. (2008).[1] The many roles of fluorine in medicinal chemistry. Journal of Medicinal Chemistry, 51(15), 4359-4369.[1]
- National Center for Biotechnology Information. (n.d.).[1] PubChem Compound Summary for CID 24856019, 2,4-Difluorophenylacetic acid (Precursor).[1] [1][2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [echemi.com](https://www.echemi.com) [echemi.com]
- 2. [prepchem.com](https://www.prepchem.com) [prepchem.com]
- 3. 2,4-二氟苯乙酸 97% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Technical Monograph: 2-(2,4-Difluorophenyl)-N-methylacetamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2949180/docs#technical-monograph-2-2-4-difluorophenyl-n-methylacetamide\]](https://www.benchchem.com/product/b2949180/docs#technical-monograph-2-2-4-difluorophenyl-n-methylacetamide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)